

An In-depth Technical Guide to 1-Azido-2-iodoethane

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Compound of Interest

Compound Name: 1-Azido-2-iodoethane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Azido-2-iodoethane**, a versatile bifunctional organic compound. It details its chemical properties, synthesis, and key applications in scientific research and development.

Core Molecular Data

1-Azido-2-iodoethane is a valuable building block in organic synthesis due to the distinct reactivity of its azide and iodo functional groups.^[1]

Identifier	Value
IUPAC Name	1-azido-2-iodoethane ^{[2][3]}
Molecular Formula	C ₂ H ₄ IN ₃ ^{[2][3]}
Molecular Weight	196.98 g/mol ^{[3][4]}
CAS Number	42059-30-3 ^{[2][3]}

Atomic Composition and Weight Contribution

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Carbon	C	2	12.011	24.022
Hydrogen	H	4	1.008	4.032
Iodine	I	1	126.904	126.904
Nitrogen	N	3	14.007	42.021
Total			196.979	

Experimental Protocol: Synthesis of 1-Azido-2-iodoethane

The primary synthetic route to **1-azido-2-iodoethane** is through a bimolecular nucleophilic substitution (S_N2) reaction.[1]

Materials:

- Iodoethane (C_2H_5I)[2]
- Sodium azide (NaN_3)[2]
- Polar aprotic solvent (e.g., Dimethyl sulfoxide - DMSO or Acetonitrile)[2]

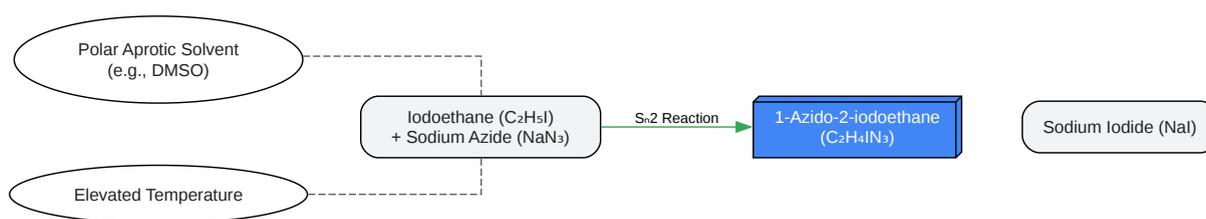
Procedure:

- Dissolve sodium azide in a suitable polar aprotic solvent within a reaction vessel.
- Slowly add iodoethane to the solution.
- Heat the reaction mixture. The reaction typically proceeds at elevated temperatures.[2]
- The azide ion (N_3^-) acts as a nucleophile, attacking the electrophilic carbon atom bonded to the iodine in iodoethane.[1]

- This backside attack displaces the iodide ion, leading to the formation of **1-azido-2-iodoethane** and sodium iodide as a byproduct.[1]
- The crude product can then be purified using standard laboratory techniques.

Synthetic Pathway Visualization

The following diagram illustrates the S_N2 reaction for the synthesis of **1-Azido-2-iodoethane**.



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Caption: Synthesis of **1-Azido-2-iodoethane** via S_N2 Reaction.

Key Applications in Research and Development

1-Azido-2-iodoethane is a versatile reagent in organic synthesis with several applications:

- **Synthesis of Complex Azides:** It serves as a precursor for creating more intricate azide-containing compounds.[2]
- **Pharmaceutical Chemistry:** The azido group can be reduced to form amines, which are crucial intermediates in the development of new pharmaceutical drugs.[2]
- **Click Chemistry:** In material science, it is used to modify polymer backbones through click chemistry reactions.[2]
- **Heterocyclic Synthesis:** The dual functionality of **1-azido-2-iodoethane** allows for the synthesis of nitrogen-containing heterocycles, which are common structures in biologically

active compounds.[1]

- Multi-Component Reactions: It can act as an electrophile in reactions like Ugi-type and Petasis Borono-Mannich reactions to rapidly assemble complex molecular architectures.[2]

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